

1-Naphthol-D8 physical characteristics

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Compound of Interest

Compound Name: 1-Naphthol-D8

Cat. No.: B3044119

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An In-depth Technical Guide to the Physical Characteristics of 1-Naphthol-D8

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **1-Naphthol-D8**. It is intended for researchers, scientists, and drug development professionals who utilize deuterated compounds as internal standards in quantitative analyses. This document summarizes key physical data, outlines general experimental protocols for their determination, and illustrates a typical experimental workflow.

Quantitative Data Summary

The physical and chemical properties of **1-Naphthol-D8** are summarized in the table below. These values are crucial for its proper handling, storage, and application in experimental settings.

Property	Value	Source(s)
Chemical Formula	C ₁₀ D ₈ O	[1]
Molecular Weight	152.22 g/mol	[1][2][3][4]
Appearance	Solid	
Isotopic Purity	97 - 98 atom % D	[3]
CAS Number	207569-03-7	[1][3]
Melting Point	95–99°C (for non-deuterated 1-Naphthol)	[5]
Boiling Point	280°C (for non-deuterated 1-Naphthol)	[5]
Flash Point	125.0 °C (closed cup)	
Solubility	Slightly soluble in water; soluble in organic solvents such as ethanol, ether, and chloroform (for non-deuterated 1-Naphthol).	[5]
Storage Conditions	Store at room temperature.	[2][3]
Stability	Stable if stored under recommended conditions.	[2][3]

Experimental Protocols

While specific experimental protocols for the determination of **1-Naphthol-D8**'s physical characteristics are not publicly detailed, the following are standard methodologies used for such solid organic compounds.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A common method for its determination is the capillary melting point technique.

- **Sample Preparation:** A small amount of the finely powdered, dry **1-Naphthol-D8** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Instrumentation:** The capillary tube is placed in a melting point apparatus, which consists of a heating block or an oil bath and a calibrated thermometer or a digital temperature sensor.
- **Heating and Observation:** The sample is heated at a controlled, slow rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- **Data Recording:** The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid. A narrow melting range typically indicates high purity.

Solubility Assessment

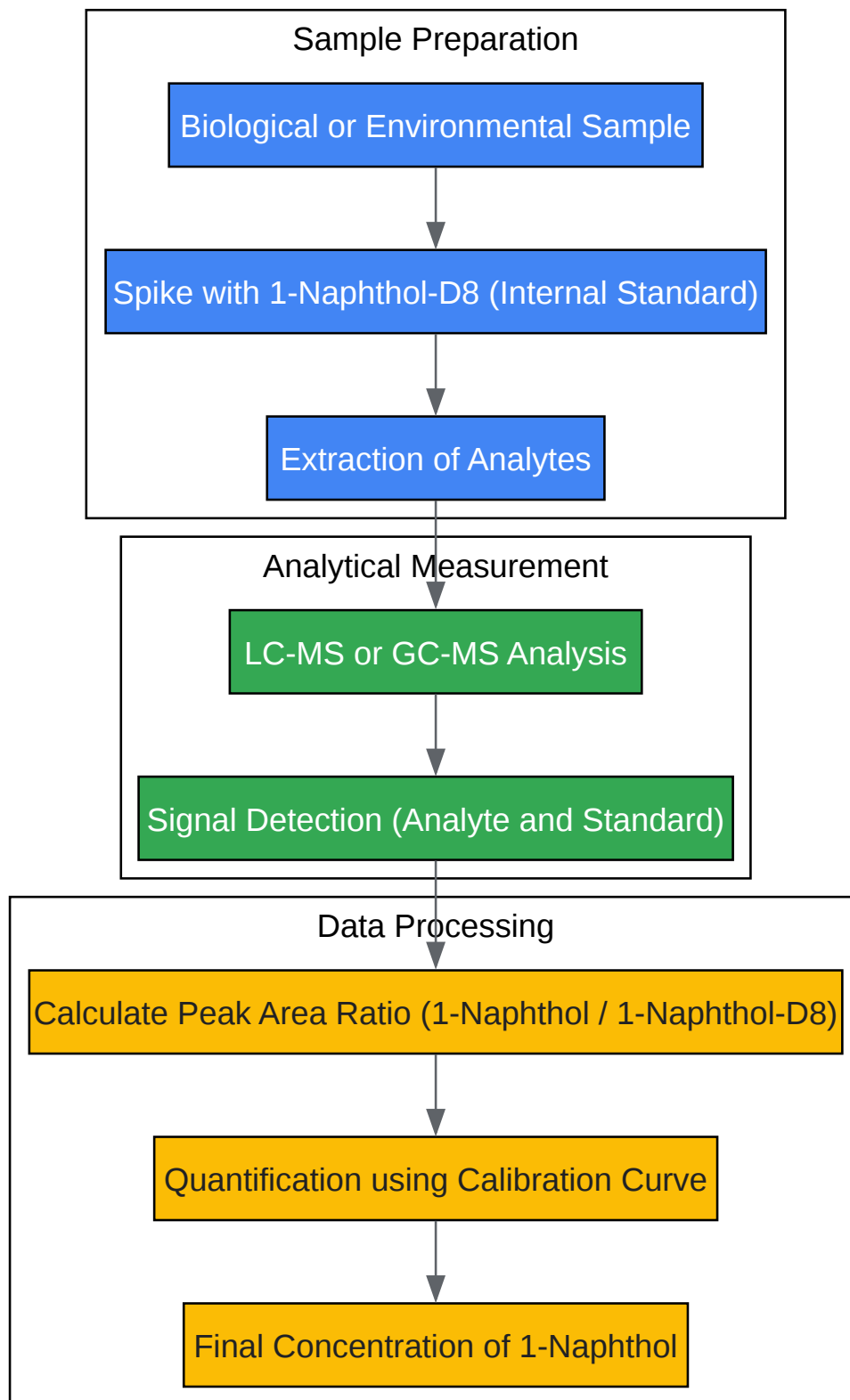
Solubility is determined to understand the appropriate solvent systems for analysis and formulation.

- **Solvent Selection:** A range of solvents of varying polarities (e.g., water, ethanol, methanol, acetone, chloroform, hexane) is selected.
- **Sample Preparation:** A pre-weighed amount of **1-Naphthol-D8** (e.g., 1 mg) is placed into a small vial.
- **Titration and Observation:** A measured volume of the selected solvent is added incrementally to the vial at a constant temperature (e.g., 25 °C). After each addition, the mixture is vortexed or agitated.
- **Endpoint Determination:** The process is continued until the solid is completely dissolved. The solubility is then expressed in terms of mass per unit volume (e.g., mg/mL). The terms "slightly soluble," "soluble," etc., are based on standard pharmacopeial definitions.

Logical Workflow Visualization

As a deuterated analog, **1-Naphthol-D8** is most commonly employed as an internal standard in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS) or

gas chromatography-mass spectrometry (GC-MS), for the accurate measurement of its non-deuterated counterpart, 1-Naphthol. The following diagram illustrates this logical workflow.



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Caption: Workflow for the use of **1-Naphthol-D8** as an internal standard in quantitative analysis.

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Email: info@benchchem.com